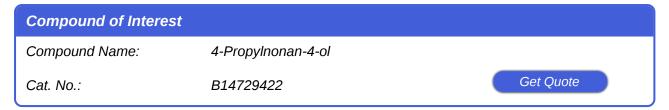


Application Notes and Protocols for 4-Propylnonan-4-ol in Organic Synthesis

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of the use of **4-propylnonan-4-ol** as a synthetic intermediate. The protocols outlined below are based on established methodologies and offer a guide for the preparation and subsequent transformation of this tertiary alcohol.

Introduction

4-Propylnonan-4-ol is a tertiary alcohol that serves as a valuable intermediate in organic synthesis. Due to the steric hindrance around the hydroxyl group and the absence of a hydrogen atom on the carbon bearing the hydroxyl group, it exhibits characteristic reactivity. It is generally resistant to oxidation but readily undergoes elimination and substitution reactions under appropriate acidic conditions. A primary application of **4-propylnonan-4-ol** is its use as a precursor in the synthesis of branched alkanes, which are of interest in materials science and as components of complex organic molecules.

Physicochemical Data

A summary of the key physicochemical properties of **4-propylnonan-4-ol** is provided in the table below.



Property	Value	Reference
Molecular Formula	C12H26O	INVALID-LINK
Molecular Weight	186.34 g/mol	INVALID-LINK
IUPAC Name	4-propylnonan-4-ol	INVALID-LINK
CAS Number	5340-77-2	INVALID-LINK

Applications in Organic Synthesis

The primary documented application of **4-propylnonan-4-ol** is as an intermediate in the synthesis of 5-n-propylnonane. This transformation involves a two-step sequence:

- Synthesis of 4-Propylnonan-4-ol: A Grignard reaction between 5-nonanone and a propylmagnesium halide.
- Dehydration of 4-Propylnonan-4-ol: An acid-catalyzed elimination reaction to yield a mixture of isomeric alkenes.
- Hydrogenation of Alkenes: Reduction of the alkene mixture to the final alkane product, 5-n-propylnonane.

This synthetic route is a classic example of constructing a branched alkane framework.

Experimental Protocols Protocol 1: Synthesis of 4-Propylnonan-4-ol via Grignard Reaction

This protocol describes the synthesis of **4-propylnonan-4-ol** from 5-nonanone and n-propylmagnesium chloride.[1]

Materials:

- 5-nonanone
- n-Propylmagnesium chloride (2M solution in diethyl ether)



- Anhydrous diethyl ether
- Saturated aqueous ammonium chloride solution
- Anhydrous sodium sulfate

Procedure:

- To a solution of n-propylmagnesium chloride (0.5 mol, 250 mL of 2M solution in ether), add a solution of 5-nonanone (0.5 mol) in anhydrous diethyl ether (50 mL) dropwise at room temperature.
- Stir the reaction mixture for 5 hours at room temperature.
- Pour the reaction mixture into a saturated aqueous ammonium chloride solution to quench the reaction.
- Extract the aqueous layer with diethyl ether (2 x 50 mL).
- Combine the organic layers and dry over anhydrous sodium sulfate.
- Remove the solvent under vacuum to obtain 4-propylnonan-4-ol as a colorless liquid.

Quantitative Data:

Reactant Scale	Product	Yield
0.5 mol	4-Propylnonan-4-ol	63-76%

Protocol 2: Dehydration of 4-Propylnonan-4-ol to Alkenes

This protocol outlines the acid-catalyzed dehydration of **4-propylnonan-4-ol** to a mixture of isomeric alkenes.[1]

Materials:

4-Propylnonan-4-ol



- Acid catalyst (e.g., p-toluenesulfonic acid)
- Solvent (e.g., toluene)
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate

Procedure:

- Dissolve **4-propylnonan-4-ol** in a suitable solvent such as toluene.
- Add a catalytic amount of an acid catalyst (e.g., p-toluenesulfonic acid).
- Heat the reaction mixture, and remove the water formed during the reaction using a Dean-Stark apparatus.
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, cool the reaction mixture to room temperature.
- Wash the organic layer with saturated aqueous sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Remove the solvent under reduced pressure to yield the alkene mixture.

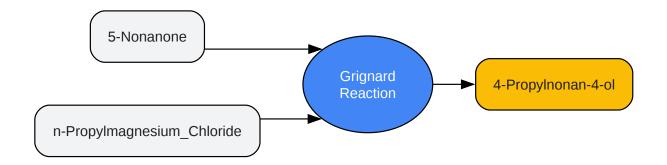
Quantitative Data:

Reactant	Product	Yield
4-Propylnonan-4-ol	Mixture of alkenes	88-95%

Visualizations



The following diagrams illustrate the key synthetic pathways involving **4-propylnonan-4-ol**.



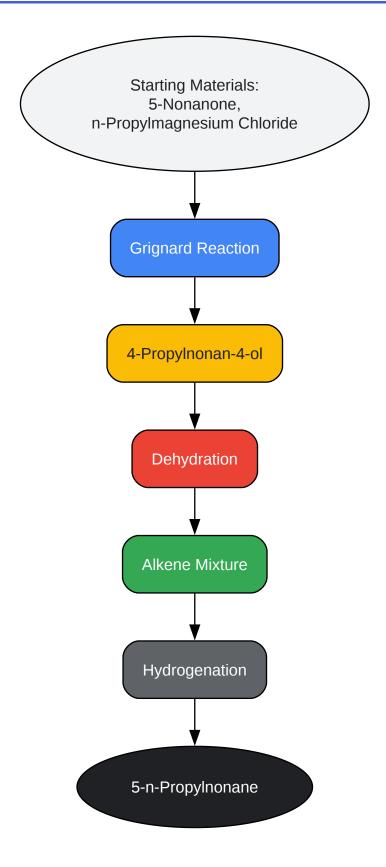
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Caption: Synthesis of 4-Propylnonan-4-ol.









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References

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